

# Crystal structure analysis of 6-Chloronaphthalen-2-amine hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 6-Chloronaphthalen-2-amine

CAS No.: 23417-61-0

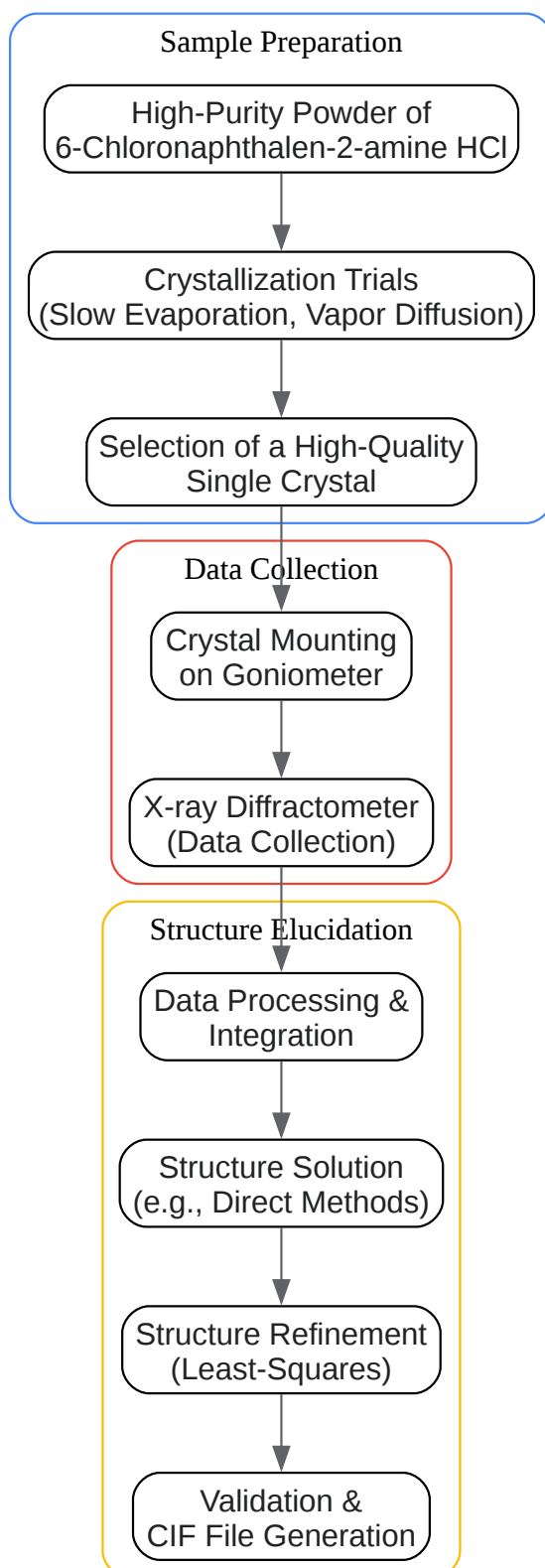
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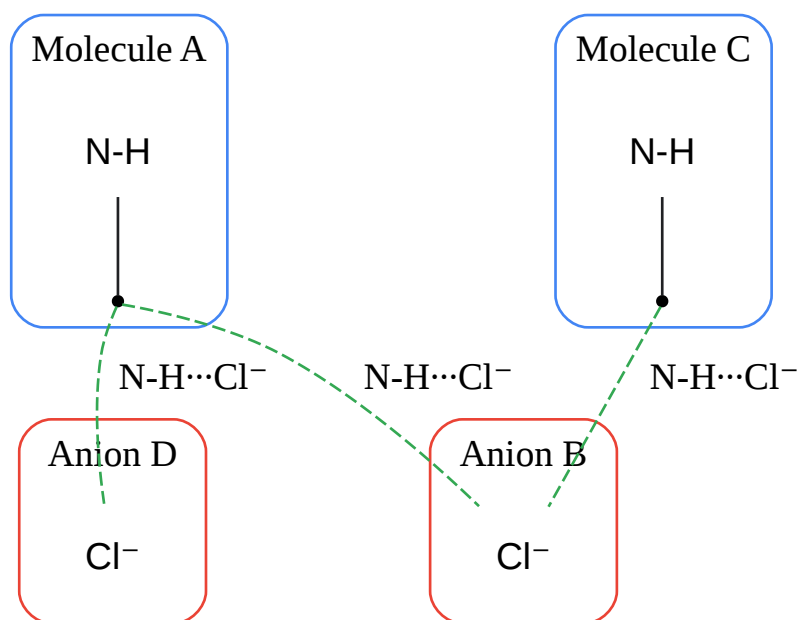
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## Part 1: The Definitive Protocol for Crystal Structure Determination

The elucidation of a novel crystal structure is a meticulous process that bridges chemistry and physics. The following protocol for single-crystal X-ray diffraction is presented to guide researchers in obtaining high-quality, publishable crystallographic data.

## Experimental Workflow: From Powder to Solved Structure





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

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